

A Technical Guide to Sourcing and Utilizing Research-Grade Mexiletine-d6 Hydrochloride

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Compound of Interest

Compound Name: Mexiletine-d6 Hydrochloride

Cat. No.: B589877

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of commercially available research-grade **Mexiletine-d6 hydrochloride**, a critical tool for pharmacokinetic and metabolic studies. It details supplier information, technical specifications, and a comprehensive experimental protocol for its use as an internal standard in quantitative analysis.

Commercial Suppliers and Technical Data

Mexiletine-d6 hydrochloride is available from several reputable suppliers of research chemicals and stable isotope-labeled compounds. While batch-specific data such as exact purity and isotopic enrichment should always be confirmed with a certificate of analysis directly from the supplier upon purchase, the following table summarizes generally available information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Stated Purity	Storage
MyBioSource	Mexiletine					
	D6 Hydrochloride Inhibitor	Not Specified	Not Specified	Not Specified	Research Grade	Not Specified
Immunomart	Mexiletine-d6 hydrochloride	1329835-60-0	C ₁₁ H ₁₂ D ₆ CINO	221.76	Research Use Only	-20°C
CymitQuimica	Mexiletine-d6 hydrochloride	1329835-60-0	C ₁₁ H ₁₂ D ₆ CINO	221.76	Research Use Only	Not Specified
TargetMol	Mexiletine-d6 hydrochloride	1329835-60-0	C ₁₁ H ₁₂ D ₆ CINO	221.76	Research Use Only	-20°C (Powder)
LGC Standards	Mexiletine-d6 Hydrochloride	1329835-60-0	C ₁₁ H ₁₂ D ₆ CINO	221.76	Not Specified	Not Specified
Simson Pharma	Mexiletine-d6 Hydrochloride	1329835-60-0	Not Specified	Not Specified	Certificate of Analysis Provided	Not Specified
MedChem Express	Mexiletine-d6 (hydrochloride)	1329835-60-0	C ₁₁ H ₁₂ D ₆ CINO	221.76	Not Specified	Not Specified
Pharmaffiliates	Mexiletine-d6	1329835-60-0	C ₁₁ H ₁₂ D ₆ CINO	221.76	Not Specified	Not Specified

Hydrochlori
de

Experimental Protocol: Quantitative Analysis of Mexiletine in Human Plasma by UPLC-MS/MS

Mexiletine-d6 hydrochloride is an ideal internal standard (IS) for the quantification of mexiletine in biological matrices due to its similar chemical and physical properties and co-elution, while being distinguishable by mass spectrometry.

Materials and Reagents

- Mexiletine hydrochloride (Analyte)
- **Mexiletine-d6 hydrochloride** (Internal Standard, IS)
- HPLC/LCMS grade Acetonitrile and Methanol
- Formic acid
- Ammonium formate
- Blank human plasma (K2 EDTA anticoagulant)
- Milli-Q grade water

Preparation of Stock and Working Solutions

- **Analyte Stock Solution (500 µg/mL):** Accurately weigh and dissolve Mexiletine Hydrochloride (corrected for free base) in a 10 mL volumetric flask with methanol and make up to volume.
- **Internal Standard Stock Solution:** Prepare a stock solution of **Mexiletine-d6 hydrochloride** in methanol.
- **Calibration Curve and Quality Control (QC) Samples:** Prepare a series of calibration standards and QC samples by spiking blank human plasma with appropriate concentrations of the analyte stock solution.

Sample Preparation

- Pipette 50µL of 50% acetonitrile into labeled polypropylene tubes.
- Add 100 µL of plasma sample (blank, calibration standard, QC, or unknown) into each tube and vortex.
- Add the internal standard.
- Perform protein precipitation by adding acetonitrile.
- Vortex and centrifuge the samples.
- Transfer the supernatant and reconstitute the dried residue with the mobile phase.
- Transfer the final sample into autosampler vials for injection.

UPLC-MS/MS Instrumental Parameters

The following parameters are a starting point and should be optimized for the specific instrumentation used.

- UPLC System: Waters Acquity UPLC or equivalent
- Column: C18 column (e.g., 4 mm × 150 mm)
- Mobile Phase: A mixture of methanol and 0.053 M sodium acetate buffer (50:50), with the pH adjusted to 4.8.
- Flow Rate: 1 mL/min
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Positive Ion Electrospray (ESI+)
- Source Temperature: 150°C
- Capillary Voltage: 2.0 kV

- Cone Gas Flow: 50 L/hr
- Desolvation Gas Flow: 800 L/hr

Mass Spectrometry Detection

Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.

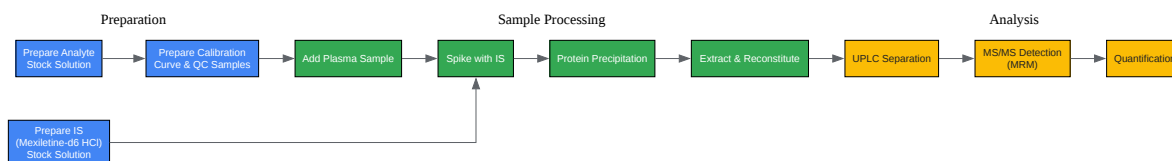
Compound	Cone Voltage (V)	Collision Energy (eV)	MRM Transition (m/z)
Mexiletine (MX)	12.0	28.0	Precursor Ion > 57.90
Mexiletine-d6 (MXD6)	14.0	28.0	Precursor Ion > 63.95

The collisionally associated dissociation (CAD) mass spectrum of Mexiletine shows characteristic product ions at m/z 41.00, 57.90, 77.05, and 104.98, with the major product ion at m/z 57.90. The CAD mass spectrum of Mexiletine-d6 shows characteristic product ions at m/z 46.01, 63.95, 77.05, and 105.10, with the major product ion at m/z 63.95.^[1]

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in a typical quantitative analysis workflow using **Mexiletine-d6 hydrochloride**.

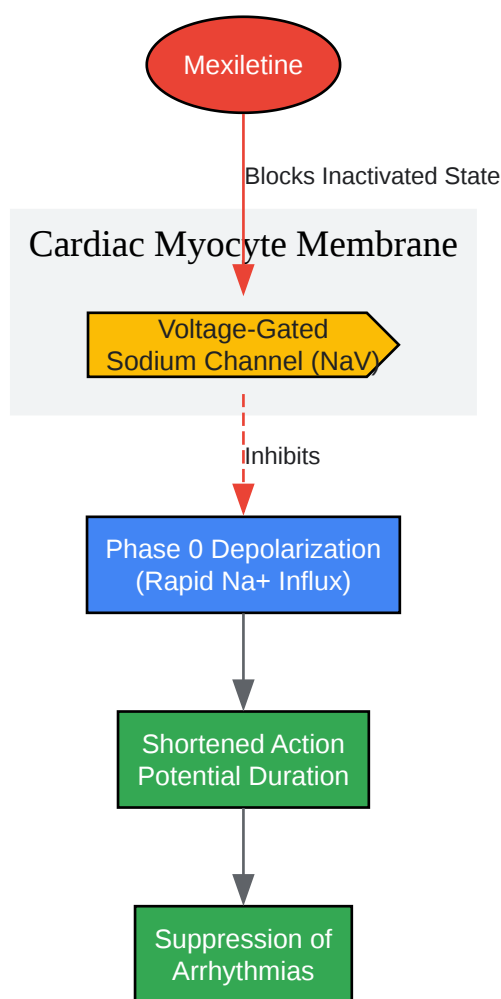


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Experimental workflow for quantitative analysis.

Signaling Pathway of Mexiletine

Mexiletine is a Class IB antiarrhythmic agent that exerts its therapeutic effect by blocking voltage-gated sodium channels (NaV) in cardiac myocytes.



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References

- 1. [ijbpas.com](https://www.ijbpas.com) [[ijbpas.com](https://www.ijbpas.com)]
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